

Proper Disposal of 2,2-Difluoroacetophenone: A Comprehensive Guide

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Compound of Interest

Compound Name: 2,2-difluoroacetophenone

CAS No.: 395-01-7

Cat. No.: B1347609

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This document provides essential safety and logistical information for the proper handling and disposal of **2,2-difluoroacetophenone**, a common reagent in pharmaceutical and chemical research. Adherence to these procedures is critical for ensuring laboratory safety, environmental protection, and regulatory compliance. This guide is intended for researchers, scientists, and drug development professionals.

Essential Safety & Hazard Information

2,2-Difluoroacetophenone is a hazardous chemical that requires careful handling. It is a combustible liquid and can cause skin and serious eye irritation. Inhalation may lead to respiratory irritation.^[1] All personnel handling this substance must be familiar with its Safety Data Sheet (SDS) and wear appropriate Personal Protective Equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat. All handling of this chemical should be conducted in a well-ventilated area or a chemical fume hood.

A summary of key quantitative data for **2,2-difluoroacetophenone** is provided in the table below for easy reference.

Property	Value	Reference(s)
CAS Number	395-01-7	
Molecular Formula	C ₈ H ₆ F ₂ O	
Molecular Weight	156.13 g/mol	
Appearance	Liquid	
Flash Point	70 °C (158 °F)	
Density	1.180 g/mL (approx.)	
GHS Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation)	

Step-by-Step Disposal Protocol

The proper disposal of **2,2-difluoroacetophenone** is governed by federal and state hazardous waste regulations.^{[2][3]} As a halogenated organic compound, it requires specific disposal procedures.^[3] Under no circumstances should this chemical be disposed of down the drain or in regular solid waste.

Experimental Protocol for Waste Segregation and Collection:

- **Waste Identification:** All waste streams containing **2,2-difluoroacetophenone** must be identified and treated as hazardous waste. This includes pure, unused chemical, reaction mixtures, and contaminated materials (e.g., pipette tips, gloves, absorbent pads).
- **Segregation:** Halogenated organic waste must be collected separately from non-halogenated waste.^{[3][4]} Commingling of these waste streams can lead to improper disposal and increased disposal costs.
- **Container Selection:** Use a designated, properly labeled, and chemically compatible waste container. The container must be in good condition with a secure, tight-fitting lid to prevent

leaks and evaporation.

- **Labeling:** The waste container must be clearly labeled with the words "Hazardous Waste" and the full chemical name, "**2,2-difluoroacetophenone**." List all other components of the waste mixture with their approximate concentrations. Do not use chemical formulas or abbreviations.
- **Accumulation:** Store the sealed waste container in a designated satellite accumulation area within the laboratory. This area should be away from sources of ignition and incompatible materials.
- **Disposal Request:** Once the container is full or ready for disposal, follow your institution's established procedures for hazardous waste pickup. This typically involves contacting the Environmental Health and Safety (EHS) department.

Regulatory Framework and Disposal Methodology

The primary federal regulation governing hazardous waste in the United States is the Resource Conservation and Recovery Act (RCRA).^{[2][3]} While **2,2-difluoroacetophenone** is not explicitly listed as a "P" or "U" hazardous waste, it may be classified as a hazardous waste if it exhibits characteristics of ignitability, corrosivity, reactivity, or toxicity. Furthermore, if it is a spent solvent, it could fall under the "F-listed" wastes for halogenated solvents.^{[5][6]}

The recommended disposal method for halogenated organic compounds is high-temperature incineration in a licensed hazardous waste disposal facility.^[3] This process ensures the complete destruction of the compound and minimizes environmental impact.

Emergency Procedures

Spill Response:

- Evacuate the immediate area and alert others.
- If the spill is small and you are trained to handle it, wear appropriate PPE.
- Contain the spill using an inert absorbent material (e.g., vermiculite, sand).

- Collect the absorbent material and place it in a sealed, labeled container for hazardous waste disposal.
- Ventilate the area.
- For large spills, evacuate the area and contact your institution's EHS or emergency response team immediately.

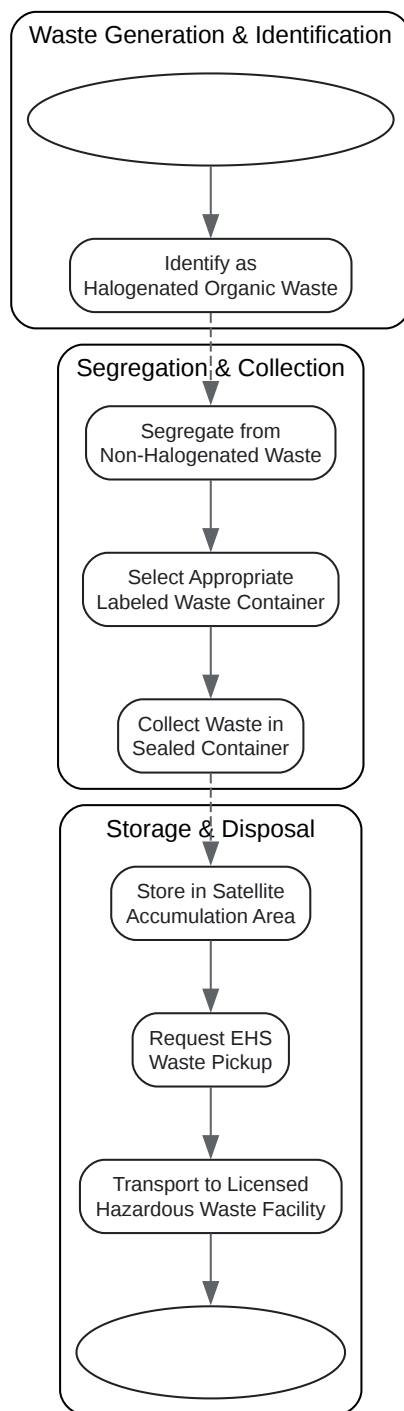
First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **2,2-difluoroacetophenone**.

Disposal Workflow for 2,2-Difluoroacetophenone



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Caption: Decision workflow for the safe disposal of **2,2-difluoroacetophenone**.

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References

- [1. fishersci.com](https://fishersci.com) [fishersci.com]
- [2. hazardouswasteexperts.com](https://hazardouswasteexperts.com) [hazardouswasteexperts.com]
- [3. bucknell.edu](https://bucknell.edu) [bucknell.edu]
- [4. 7.2 Organic Solvents](https://ehs.cornell.edu) [ehs.cornell.edu]
- [5. Waste Code](https://rcrainfo.epa.gov) [rcrainfo.epa.gov]
- [6. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk](https://essr.umd.edu) [essr.umd.edu]
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